

Sulfo-Cy5.5 dUTP: A Technical Guide to Spectral Properties and Applications

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Compound of Interest

Compound Name: Sulfo-Cy5.5 dUTP

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This technical guide provides an in-depth overview of Sulfo-Cy5.5 deoxyuridine triphosphate (dUTP), a fluorescently labeled nucleotide essential for a variety of molecular biology applications. We will cover its core spectral properties, provide detailed experimental protocols for its use in nucleic acid labeling, and illustrate key workflows through diagrams. This document is intended to serve as a comprehensive resource for professionals utilizing fluorescence-based detection methods.

Core Properties of Sulfo-Cy5.5 dUTP

Sulfo-Cy5.5 dUTP is a modified deoxyuridine triphosphate that is readily incorporated into newly synthesized DNA strands by various DNA polymerases. The key feature of this molecule is the covalently attached Sulfo-Cy5.5 dye, a water-soluble, far-red fluorescent cyanine dye.^[1]^[2] The sulfonate groups enhance its water solubility, making it highly compatible with aqueous biological buffers and reducing the tendency of the dye to aggregate.^[1]^[3] This results in brighter, more stable fluorescent signals with minimal background interference, which is particularly advantageous for deep-tissue imaging and other sensitive applications.^[1]^[3]

Spectral Characteristics

The far-red emission of Sulfo-Cy5.5 is a significant advantage as it falls within a spectral range where autofluorescence from biological samples is minimal, leading to a high signal-to-noise

ratio.[4] The specific excitation and emission maxima can vary slightly between suppliers. A summary of the reported spectral properties is provided below.

Property	Value	Source
Excitation Maximum	~673-684 nm	[5][6]
Emission Maximum	~691-710 nm	[5][6]
Molar Extinction Coefficient (ϵ)	211,000 L·mol ⁻¹ ·cm ⁻¹	[6]
Fluorescence Quantum Yield	0.21	[6]
Stokes Shift	~18-26 nm	[1]

Key Applications

The ability to enzymatically incorporate **Sulfo-Cy5.5 dUTP** into DNA makes it a versatile tool for numerous applications, including:

- Fluorescence in situ Hybridization (FISH): Generation of brightly labeled DNA probes for detecting specific DNA sequences within chromosomes or cells.[7][8]
- Microarrays: Labeling of cDNA or cRNA for gene expression analysis.
- PCR-based Labeling: Production of fluorescently labeled DNA fragments for various downstream applications.[7]
- Flow Cytometry: Detection of specific cell populations or analysis of cellular processes involving DNA synthesis.[1][3]
- In Vivo Imaging: Due to its far-red emission, it is suitable for deep-tissue imaging with reduced background noise.[1][3]

Experimental Protocols: DNA Labeling via PCR

This section details a generalized protocol for producing fluorescently labeled DNA probes using **Sulfo-Cy5.5 dUTP** in a standard Polymerase Chain Reaction (PCR).

I. Reagent Preparation

- **Template DNA:** Dilute the DNA template (e.g., plasmid, genomic DNA, or PCR product) to a working concentration of 1-10 ng/μL in nuclease-free water.
- **Primers:** Reconstitute forward and reverse primers to a stock concentration of 100 μM and then dilute to a working concentration of 10 μM.
- **dNTP Mix:** Prepare a dNTP mix containing dATP, dCTP, dGTP, and a defined ratio of dTTP to **Sulfo-Cy5.5 dUTP**. A common starting point is a 1:2 or 1:3 ratio of dTTP to **Sulfo-Cy5.5 dUTP** to ensure efficient labeling without overly inhibiting the polymerase.^[7] For a final concentration of 200 μM for each nucleotide in the reaction, this can be achieved with a mix containing 200 μM dATP, 200 μM dCTP, 200 μM dGTP, 100 μM dTTP, and 100 μM **Sulfo-Cy5.5 dUTP**. Note: The optimal ratio may need to be determined empirically.
- **DNA Polymerase:** Use a thermostable DNA polymerase tolerant of modified nucleotides. High-fidelity polymerases are often suitable.^[7]

II. PCR Reaction Setup

Assemble the PCR reaction on ice in a sterile, nuclease-free PCR tube. For a typical 50 μL reaction:

Component	Volume	Final Concentration
Nuclease-Free Water	Up to 50 μL	-
10x PCR Buffer	5 μL	1x
dNTP Mix (with Sulfo-Cy5.5 dUTP)	5 μL	200 μM each
Forward Primer (10 μM)	1 μL	0.2 μM
Reverse Primer (10 μM)	1 μL	0.2 μM
Template DNA (1-10 ng/μL)	1 μL	1-10 ng
DNA Polymerase (5 U/μL)	0.5 μL	2.5 Units

Note: Perform assay setup and reaction under low-light conditions to prevent photobleaching of the Sulfo-Cy5.5 dye.^[7]

III. Thermal Cycling

The following is a standard thermal cycling protocol. Annealing temperatures and extension times should be optimized for the specific primers and amplicon size.

Step	Temperature	Time	Cycles
Initial Denaturation	95°C	3-5 min	1
Denaturation	95°C	30 sec	30-35
Annealing	55-65°C	30 sec	
Extension	72°C	1 min/kb	
Final Extension	72°C	5-10 min	1
Hold	4°C	∞	1

IV. Purification of Labeled Probe

After amplification, it is crucial to remove unincorporated **Sulfo-Cy5.5 dUTP**, primers, and salts. This is typically achieved using a PCR purification spin column kit according to the manufacturer's protocol. Elute the purified, labeled DNA in a suitable buffer (e.g., TE buffer or nuclease-free water).

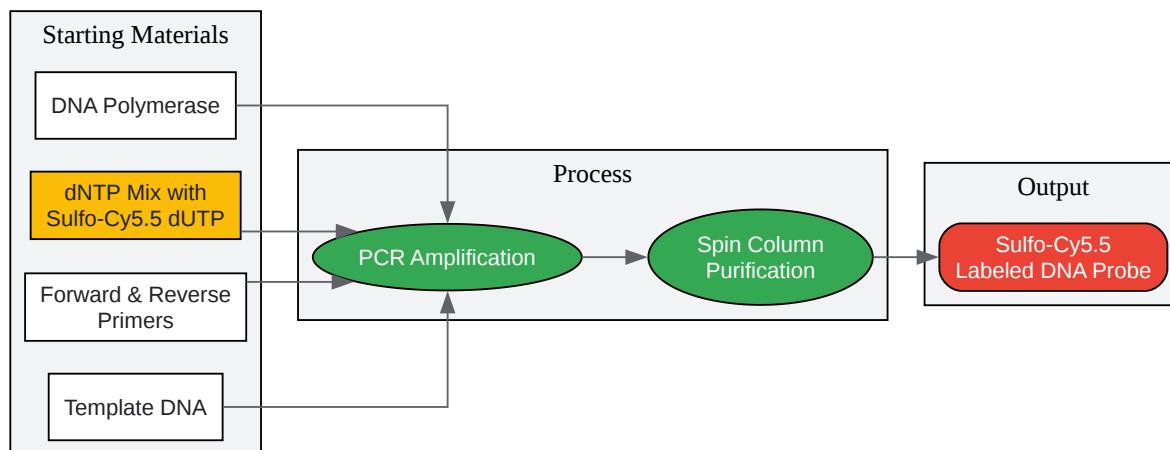
V. Verification of Labeling

The incorporation of the fluorescent dye can be confirmed by:

- Gel Electrophoresis: Run a small aliquot of the purified product on an agarose gel. The labeled DNA band should be visible under a suitable fluorescence imager with far-red excitation and emission filters.
- Spectrophotometry: Measure the absorbance at 260 nm (for DNA) and ~675 nm (for Sulfo-Cy5.5). The ratio of these absorbances can be used to estimate the degree of labeling.

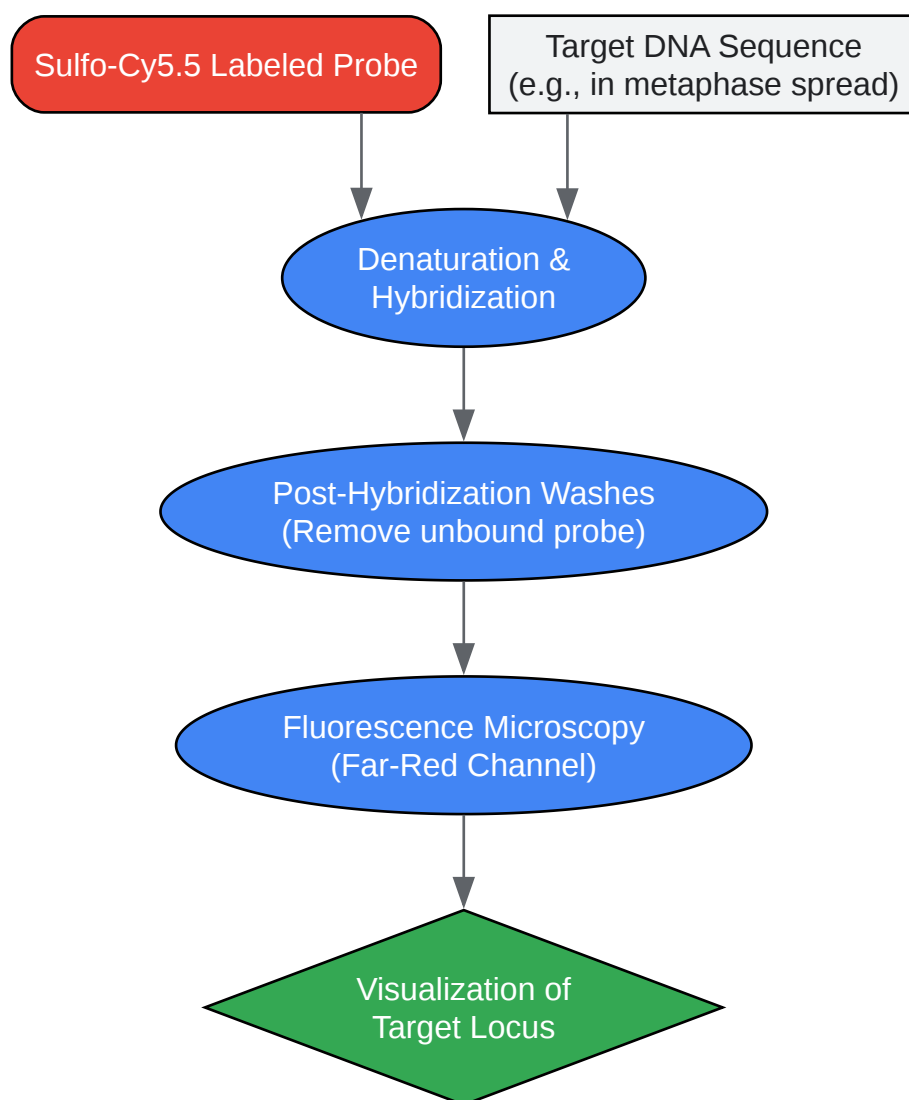
Visualized Workflows

The following diagrams illustrate the experimental workflow for DNA labeling and a common application.



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Caption: Enzymatic labeling of DNA with **Sulfo-Cy5.5 dUTP** via PCR.



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Caption: Application of a Sulfo-Cy5.5 labeled probe in FISH.

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References

- 1. sulfo-Cyanine5.5 | AxisPharm [axispharm.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. Sulfo Cyanine5 Dye | AxisPharm [axispharm.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. Sulfo-Cy5.5 dUTP | BroadPharm [broadpharm.com]
- 6. lumiprobe.com [lumiprobe.com]
- 7. jenabioscience.com [jenabioscience.com]
- 8. Cyanine-5- dUTP [Cy5-dUTP] *1 mM in TE Buffer (pH 7.5)* | AAT Bioquest [aatbio.com]
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